

A Comparative Analysis of Linezolid Impurities: A Guide for Researchers

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Compound of Interest

Compound Name: *Linezolid Impurity D HCl*

CAS No.: *1391068-25-9*

Cat. No.: *B601378*

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In the landscape of synthetic antibiotics, Linezolid stands as a critical tool against resilient Gram-positive bacteria.^[1] As the first clinically approved oxazolidinone, its efficacy is undisputed, but ensuring its safety and quality necessitates a profound understanding of its impurity profile.^{[1][2]} The control of impurities—unwanted chemical substances that can arise during synthesis or degradation—is a cornerstone of pharmaceutical development, directly impacting the safety and efficacy of the final drug product.^[3] This guide offers an in-depth, objective comparison of key Linezolid impurities, with a particular focus on Linezolid Impurity D versus its counterparts: Impurities A, B, C, and F.

This document is structured to provide researchers, scientists, and drug development professionals with a comprehensive technical resource. We will delve into the structural nuances, formation pathways, and analytical methodologies required to distinguish and control these compounds, ensuring the scientific integrity and robustness of your analytical workflows.

Understanding the Landscape: Process-Related vs. Degradation Impurities

Linezolid impurities are broadly categorized based on their origin:

- **Process-Related Impurities:** These are by-products or unreacted intermediates that form during the synthesis of the Active Pharmaceutical Ingredient (API).[2] Their presence and levels are controlled by optimizing the synthetic route and implementing effective purification steps.
- **Degradation Products:** These impurities emerge when the API is subjected to stress conditions such as heat, light, humidity, or reactive environments (acid, base, oxidation) during manufacturing, formulation, or storage.[4][5] Forced degradation studies are essential to identify these potential degradants and develop stability-indicating analytical methods.[4]

This distinction is critical, as process impurities are typically present at a consistent level, while degradation products can increase over the product's shelf-life.[2]

Characterization of Key Linezolid Impurities

A thorough understanding of each impurity's structure is fundamental to developing selective analytical methods and assessing potential toxicity.

Linezolid Impurity D: A Key Process Intermediate

Linezolid Impurity D, officially designated as Linezolid Related Compound D by the United States Pharmacopeia (USP), is a critical process-related impurity.

- **Chemical Identity:** (R)-(3-(3-Fluoro-4-morpholinophenyl)-2-oxooxazolidin-5-yl)methyl methanesulfonate.[6]
- **Origin:** Impurity D is a key intermediate in a common synthetic pathway for Linezolid. It is formed by the reaction of an oxazolidinone alcohol intermediate with mesyl chloride.[2] This mesylate derivative is then typically converted to an azide (Impurity A) before being reduced to the amine (Impurity C) and finally acetylated to form Linezolid.[2] Incomplete conversion or side reactions involving this highly reactive intermediate can lead to its presence in the final API.

Comparative Impurities: A, B, C, and F

- **Linezolid Impurity A (USP Related Compound A):** This is the azide intermediate, chemically known as (R)-5-(Azidomethyl)-3-[3-fluoro-4-(4-morpholinophenyl)phenyl]-2-oxazolidinone.[7]

[8] It is formed from Impurity D and is a direct precursor to Impurity C. Due to the potentially explosive nature of azide compounds, its control is of paramount importance in industrial synthesis.[2]

- Linezolid Impurity B (USP Related Compound B): This impurity is a thioacetamide analogue of Linezolid, with the chemical name N-[[[(5S)-3-[3-Fluoro-4-(4-morpholinyl)phenyl]-2-oxo-5-oxazolidinyl]methyl]-ethanethioamide].[9][10] Its formation is less commonly described in primary synthesis routes but represents a potential variant where a thioacetylation agent is present.
- Linezolid Impurity C (USP Related Compound C): This is the primary amine precursor to Linezolid, known as (5S)-5-(Aminomethyl)-3-[3-fluoro-4-(4-morpholinyl)phenyl]-2-oxazolidinone.[11][12] It is formed by the reduction of the azide group in Impurity A. Incomplete acetylation during the final synthetic step is the primary cause of its presence in the drug substance.[2]
- Linezolid Impurity F: This compound, identified as (S)-N-((3-(3-fluoro-4-(N-(2-hydroxyethyl)formamido)phenyl)-2-oxooxazolidin-5-yl)methyl)acetamide, is a more complex derivative.[13][14] Its origin can be linked to side reactions involving the morpholine ring or starting materials used in the synthesis.

Note on Linezolid Impurity E: While various suppliers may list a "Linezolid Impurity E", there is no universally recognized structure for this impurity within major pharmacopeias like the USP or EP at this time. Its identity can vary between manufacturers. For regulatory purposes, it is crucial to rely on pharmacopeially defined impurities or fully characterized in-house standards.

Comparative Data Summary

The following table provides a clear, side-by-side comparison of the key physicochemical properties of Linezolid and its principal impurities.

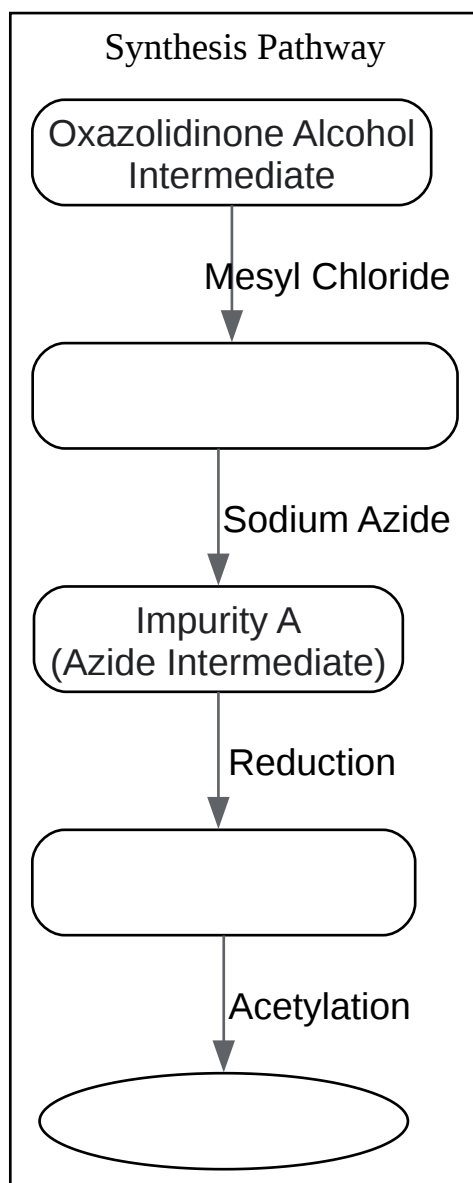
Parameter	Linezolid (API)	Impurity D	Impurity A	Impurity B	Impurity C	Impurity F
USP Designation	-	Related Compound D	Related Compound A	Related Compound B	Related Compound C	-
IUPAC Name	N-[[[(5S)-3-(3-fluoro-4-morpholin-4-ylphenyl)-2-oxo-1,3-oxazolidin-5-yl]methyl]acetamide[1]	(R)-(3-(3-fluoro-4-morpholino phenyl)-2-oxooxazolidin-5-yl)methyl methanesulfonate	(R)-5-(Azidomethyl)-3-[3-fluoro-4-(morpholinophenyl)phenyl]-2-oxazolidinone[7]	N-[[[(5S)-3-[3-Fluoro-4-(4-morpholinyl)-2-phenyl]-2-oxo-5-oxazolidinyl]methyl]ethanethioamide[9]	(5S)-5-(Aminomethyl)-3-[3-fluoro-4-(4-morpholinyl)-2-phenyl]-2-oxazolidinone[11]	(S)-N-((3-(3-fluoro-4-(N-(2-hydroxyethyl)formamido)phenyl)-2-oxooxazolidin-5-yl)methyl)acetamide[13]
Origin	API	Process	Process	Process	Process	Process
CAS Number	165800-03-3[1]	174649-09-3	168828-84-0[7]	216868-57-4[15]	168828-90-8[11]	N/A
Molecular Formula	C ₁₆ H ₂₀ FN ₃ O ₄ [1]	C ₁₅ H ₁₉ FN ₂ O ₆ S	C ₁₄ H ₁₆ FN ₅ O ₃ [7]	C ₁₆ H ₂₀ FN ₃ O ₃ S[15]	C ₁₄ H ₁₈ FN ₃ O ₃ [11]	C ₁₅ H ₁₈ FN ₃ O ₅ [14]
Molecular Weight	337.35 g/mol [1]	374.38 g/mol	321.31 g/mol [7]	353.41 g/mol [15]	295.31 g/mol [11]	339.32 g/mol [14]

Mechanistic Insights: Formation Pathways

Understanding the formation pathways is crucial for implementing effective control strategies. The diagrams below illustrate a simplified synthetic route and the conditions leading to degradation products.

Process-Related Impurity Formation

The following diagram illustrates a common synthetic pathway for Linezolid, highlighting the stages where key process-related impurities (D, A, and C) are formed. The control of reaction conditions and purification at each step is vital to minimize their carryover into the final product.

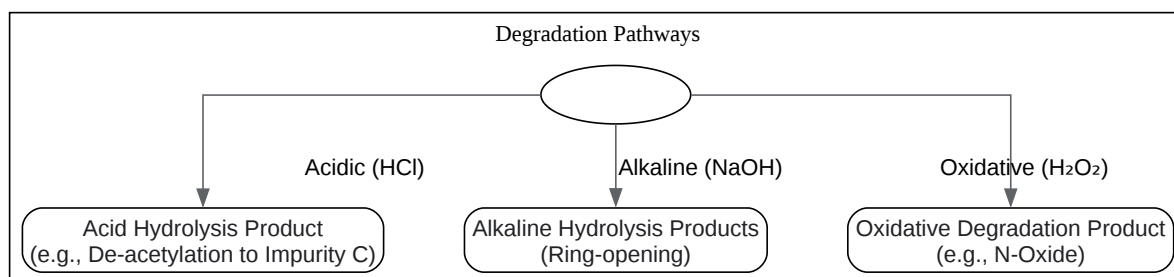


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Caption: Simplified Linezolid synthesis showing the formation of process impurities.

Degradation Pathways

Forced degradation studies reveal Linezolid's susceptibility to hydrolysis and oxidation.[4] The drug is particularly labile in alkaline conditions, which can lead to the opening of the oxazolidinone ring.[16][17]



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Caption: Major degradation pathways for Linezolid under stress conditions.

Experimental Protocol: A Validated Stability-Indicating UPLC Method

To effectively resolve Linezolid from its key impurities, a high-performance liquid chromatography (HPLC) or ultra-performance liquid chromatography (UPLC) method is required.[18] The following protocol describes a robust, stability-indicating UPLC method that provides excellent separation for routine quality control and stability testing.

Causality Behind Experimental Choices

- **Instrumentation (UPLC):** UPLC is chosen over conventional HPLC for its superior resolution, higher sensitivity, and significantly shorter run times, which is critical for high-throughput laboratory environments. The use of sub-2 μm particle columns provides sharper peaks and better separation efficiency.
- **Column (C18):** A C18 (octadecylsilane) column is the workhorse for reversed-phase chromatography. Its nonpolar stationary phase provides excellent retention and selectivity for

moderately polar compounds like Linezolid and its impurities.

- **Mobile Phase (Gradient Elution):** A gradient elution program, starting with a higher aqueous composition and gradually increasing the organic solvent (acetonitrile/methanol), is necessary to resolve both early-eluting polar impurities and the more retained Linezolid API within a reasonable timeframe. The acidic modifier (e.g., formic or phosphoric acid) ensures good peak shape by suppressing the ionization of amine functionalities.
- **Detection (UV at 251-254 nm):** Linezolid and its structurally related impurities share a common chromophore, exhibiting significant absorbance around 251-254 nm.^{[19][20]} This wavelength provides a robust and sensitive signal for all target analytes.

Step-by-Step Methodology

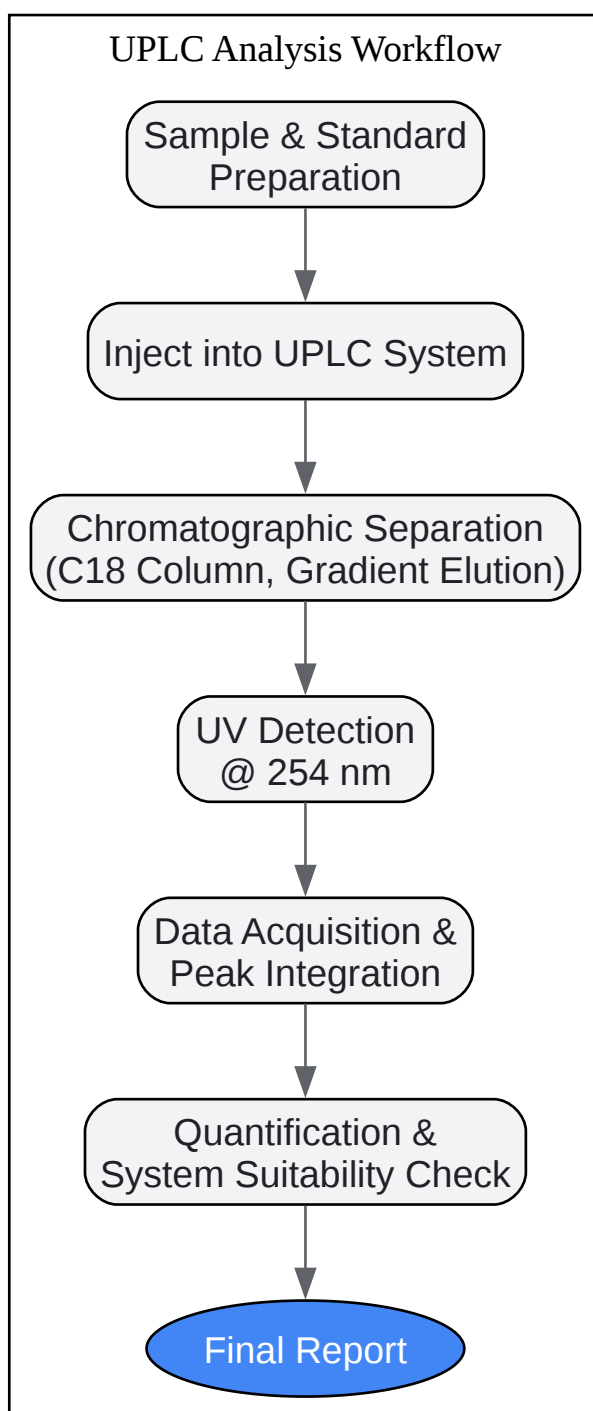
- **Instrumentation:**
 - UPLC system with a binary solvent manager, sample manager, and a photodiode array (PDA) or tunable UV detector.
- **Chromatographic Conditions:**
 - Column: Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm (or equivalent).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 30°C.
 - Detection Wavelength: 254 nm.^[19]
 - Injection Volume: 2 μ L.
 - Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
8.0	40	60
9.0	40	60
9.1	90	10

| 12.0 | 90 | 10 |

- Sample and Standard Preparation:
 - Diluent: Acetonitrile/Water (50:50, v/v).
 - Standard Solution: Accurately weigh and dissolve appropriate amounts of Linezolid and impurity reference standards in the diluent to prepare a stock solution. Further dilute to a working concentration (e.g., Linezolid at 0.5 mg/mL, impurities at 0.001 mg/mL).
 - Sample Solution: Accurately weigh and dissolve the Linezolid drug substance or powdered tablets in the diluent to achieve a nominal concentration of 0.5 mg/mL. Sonicate if necessary to ensure complete dissolution, and filter through a 0.22 µm syringe filter before injection.
- System Suitability:
 - Before sample analysis, inject the standard solution (in replicate, n=5).
 - The system is deemed suitable for use if:
 - The resolution between Linezolid and the closest eluting impurity is > 2.0.
 - The tailing factor for the Linezolid peak is between 0.8 and 1.5.
 - The relative standard deviation (RSD) for the peak area of replicate Linezolid injections is ≤ 2.0%.

Analytical Workflow Diagram



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